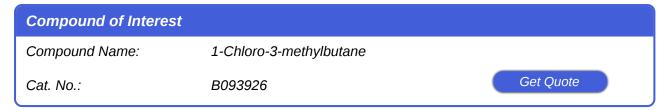


# Technical Guide to the Safe Handling of 1-Chloro-3-methylbutane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Chloro-3-methylbutane** (CAS No. 107-84-6), also known as isoamyl chloride. This guide is intended for laboratory personnel and professionals in the drug development field to ensure the safe use and management of this chemical.

# **Chemical and Physical Properties**

**1-Chloro-3-methylbutane** is a colorless to almost colorless, clear liquid.[1] It is a flammable and volatile compound with a molecular formula of C5H11Cl and a molecular weight of 106.59 g/mol .[1][2] Understanding its physical and chemical properties is crucial for safe handling and storage.



Property	Value	Source(s)
Molecular Formula	C5H11Cl	[1][2]
Molecular Weight	106.59 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	[1]
Odor	No information available	[3]
Boiling Point	99-100 °C	[1]
Melting Point	-104 °C	[1]
Flash Point	16 °C (60.8 °F)	[1]
Density	0.88 g/cm <sup>3</sup>	[1]
Solubility	Slightly soluble in water; soluble in alcohol and ether.	[1][4]
Vapor Pressure	46.2 mmHg at 25°C	[5]
Refractive Index	1.4090	[1]
Autoignition Temperature	No information available	[6]
Explosion Limits	Lower: 1.5%, Upper: 7.4%	[7]

# **Hazard Identification and GHS Classification**

**1-Chloro-3-methylbutane** is classified as a hazardous chemical.[8] It is crucial to understand its potential hazards to implement appropriate safety measures.

#### GHS Classification:[2]

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapor)
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2 (H319: Causes serious eye irritation)



 Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (H335: May cause respiratory irritation)

Signal Word: Danger[1][8]

#### Hazard Pictograms:

- Flame (GHS02)[1]
- Exclamation Mark (GHS07)[1]

# **Experimental Protocols for Safety Data**Determination

The safety data presented in this guide are determined using standardized experimental protocols. Below are summaries of the methodologies for key safety parameters.

### Flash Point Determination (ASTM D93)

The flash point of **1-Chloro-3-methylbutane** is a critical parameter for assessing its flammability. The standard test method for its determination is the Pensky-Martens Closed Cup method, as described in ASTM D93.[9][10]

#### Methodology:

- Apparatus: A manual or automated Pensky-Martens closed-cup tester is used.
- Procedure (Procedure A for distillate fuels):
  - A sample of the chemical is placed in the test cup of the apparatus.[10]
  - The sample is heated at a controlled rate while being continuously stirred to ensure temperature uniformity.[9]
  - At specified temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid.[10]



- The flash point is the lowest temperature at which the vapors of the substance ignite to produce a flash.[2]
- The observed flash point is then corrected to a standard barometric pressure.

### **Skin Irritation Testing (OECD Test Guideline 439)**

The potential of a chemical to cause skin irritation is assessed using in vitro methods, such as the Reconstructed Human Epidermis (RHE) test method described in OECD Test Guideline 439.[11]

#### Methodology:

- Test System: The test utilizes a three-dimensional reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin.[11]
- Procedure:
  - A small amount of 1-Chloro-3-methylbutane is applied topically to the surface of the RHE tissue.[12]
  - The tissue is exposed to the chemical for a defined period (e.g., 60 minutes).[12]
  - After exposure, the chemical is washed off, and the tissue is incubated for a post-exposure period (e.g., 42 hours).[12][13]
  - Cell viability is then assessed using a colorimetric assay, such as the MTT assay.
  - A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the chemical is an irritant.[11]

### **Eye Irritation Testing (OECD Test Guideline 492)**

The potential for a chemical to cause serious eye damage or irritation is evaluated using in vitro methods like the Reconstructed Human Cornea-like Epithelium (RhCE) test method, as outlined in OECD Test Guideline 492.[14]



#### Methodology:

- Test System: The assay uses a three-dimensional RhCE model that structurally and functionally resembles the human corneal epithelium.[14]
- Procedure:
  - The liquid chemical is applied directly to the surface of the RhCE tissue.[15]
  - The exposure duration is typically 30 minutes for liquids.[15]
  - Following exposure, the tissue is rinsed, and cell viability is determined using the MTT assay.[15]
  - A chemical is classified as an eye irritant if the tissue viability falls below a specified cutoff (e.g., 60%).[15]

# **Handling and Storage**

Proper handling and storage procedures are essential to minimize the risks associated with **1- Chloro-3-methylbutane**.

#### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[16][17]
- Keep away from heat, sparks, open flames, and other ignition sources.[3] No smoking.[18]
- Use only non-sparking tools and explosion-proof equipment.[3][17]
- Ground and bond containers and receiving equipment to prevent static electricity discharge.
   [17][18]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1]
- Avoid contact with skin and eyes.[19]



Avoid inhalation of vapor or mist.[19]

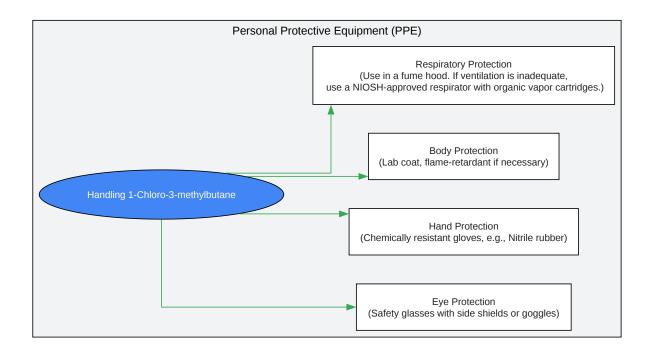
#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][11][18]
- Keep away from heat and sources of ignition.[18]
- Store in a flammable liquid storage cabinet.[10]
- Do not store in domestic refrigerators or freezers; use only spark-proof refrigerators designed for flammable materials.[10][12]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
   [17][20]

# **Personal Protective Equipment (PPE)**

The following diagram outlines the recommended personal protective equipment when handling **1-Chloro-3-methylbutane**.





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Caption: Recommended PPE for handling **1-Chloro-3-methylbutane**.

### **First Aid Measures**

In case of exposure, immediate action is necessary.



Exposure Route	First Aid Measures	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3][8]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.	[3][8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[3][21]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.	[3][21]

# **Firefighting Measures**

**1-Chloro-3-methylbutane** is a highly flammable liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[21] Water mist may be used to cool closed containers.[8][17]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

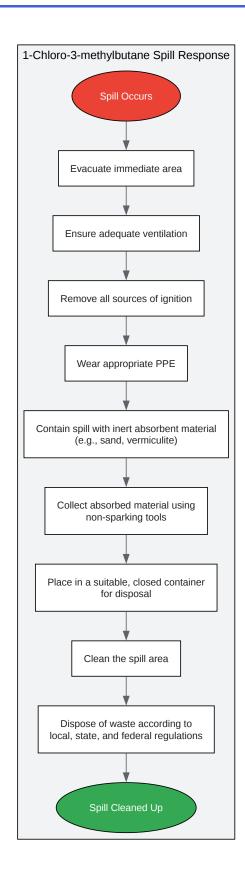


- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[8][17] Containers may explode when heated.[8][17]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride gas.[6][8]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

### **Accidental Release Measures**

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.





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Caption: Workflow for responding to a 1-Chloro-3-methylbutane spill.



# **Toxicological Information**

The toxicological properties of **1-Chloro-3-methylbutane** have not been fully investigated.[8] However, it is known to cause skin, eye, and respiratory irritation.[1][2]

- Acute Toxicity: No data available.
- Skin Corrosion/Irritation: Causes skin irritation.[2][8]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][8]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity Single Exposure: May cause respiratory irritation. [2][8]
- Specific Target Organ Toxicity Repeated Exposure: No data available.
- · Aspiration Hazard: No data available.

### **Disposal Considerations**

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[8] Do not empty into drains.[8]

### **Disclaimer**

This document is intended as a guide for the safe handling of **1-Chloro-3-methylbutane** and is not exhaustive. It is the responsibility of the user to conduct a thorough risk assessment before using this chemical and to ensure that all safety procedures are in place and followed. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.



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